

Personal protective equipment for handling Cyanomethylenetributylphosphorane

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Compound of Interest

Compound Name: Cyanomethylenetributylphosphorane

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Essential Safety and Handling Guide for Cyanomethylenetributylphosphorane

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This document provides critical safety protocols, operational procedures, and disposal guidelines for the handling of **Cyanomethylenetributylphosphorane** (CAS No. 157141-27-0). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Immediate Precautions

Cyanomethylenetributylphosphorane is a hazardous chemical that requires careful handling. [1][2][3] It is harmful if swallowed, causes skin irritation, and can result in serious eye irritation. [1][3] The primary hazards are acute toxicity and irritation.[2]

Hazard Statements:

- H302: Harmful if swallowed.[1][3]
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Cyanomethylenetriethylphosphorane**.^[1] In most laboratory situations involving this chemical, skin contact is the most likely route of exposure.^[4]

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles. Use of a face shield is recommended when handling larger quantities.	To prevent eye contact which can cause serious irritation. ^[1] Equipment should be tested and approved under government standards like NIOSH (US) or EN 166 (EU). ^[1]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber, butyl rubber). A lab coat or chemical-resistant apron should be worn.	To prevent skin contact which causes irritation. ^[1] Gloves must be inspected before use and disposed of properly after. ^[1]
Respiratory Protection	Not typically required if handled in a well-ventilated area or a fume hood. If vapors or mists are generated, use a NIOSH-approved respirator. ^[5]	To avoid inhalation of potentially harmful vapors. ^[1]
Body Protection	Long-sleeved lab coat, closed-toe shoes.	To provide an additional layer of protection against accidental spills.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Cyanomethylenetriethylphosphorane**.

Property	Value	Source
Molecular Formula	C14H28NP	[2][6]
Molecular Weight	241.35 g/mol	[2][6]
Appearance	Yellow to Amber to Dark purple clear liquid	[3][6]
Density	0.921 g/mL at 25 °C	[1][6]
Boiling Point	339.1 ± 25.0 °C (Predicted)	[6]
Flash Point	7 °C	[6]
Refractive Index	n ₂₀ /D 1.500 (lit.)	[6]
Storage Temperature	2-8°C	[1][6]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **Cyanomethylenetributylphosphorane** in a laboratory setting.

4.1. Preparation and Handling

- Work Area Preparation: All work with **Cyanomethylenetributylphosphorane** should be conducted in a well-ventilated chemical fume hood.[7] Ensure that an eyewash station and safety shower are readily accessible.[5]
- Donning PPE: Before handling, put on all required personal protective equipment as detailed in Section 2.
- Chemical Handling:
 - The substance is air and moisture sensitive; handle and store under an inert gas.[1]
 - Avoid breathing vapors, mist, or gas.[1]
 - Do not eat, drink, or smoke when using this product.[1][3]

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[3\]](#)

4.2. Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#) Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[1\]](#)
- Recommended storage temperature is 2 - 8 °C.[\[1\]](#)[\[6\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures.

Emergency Situation	Procedure
Skin Contact	Immediately wash off with soap and plenty of water. ^[1] Remove contaminated clothing. If skin irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes as a precaution. ^[1] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. ^[1] Rinse mouth with water. ^[1] Call a poison control center or doctor immediately.
Inhalation	Move the person into fresh air. ^[1] If not breathing, give artificial respiration. ^[1] Seek medical attention.
Spill	For a small spill, absorb with an inert material and place in a suitable container for disposal. For a large spill, evacuate the area and contact emergency services. Avoid breathing vapors and prevent the spill from entering drains. ^[1]

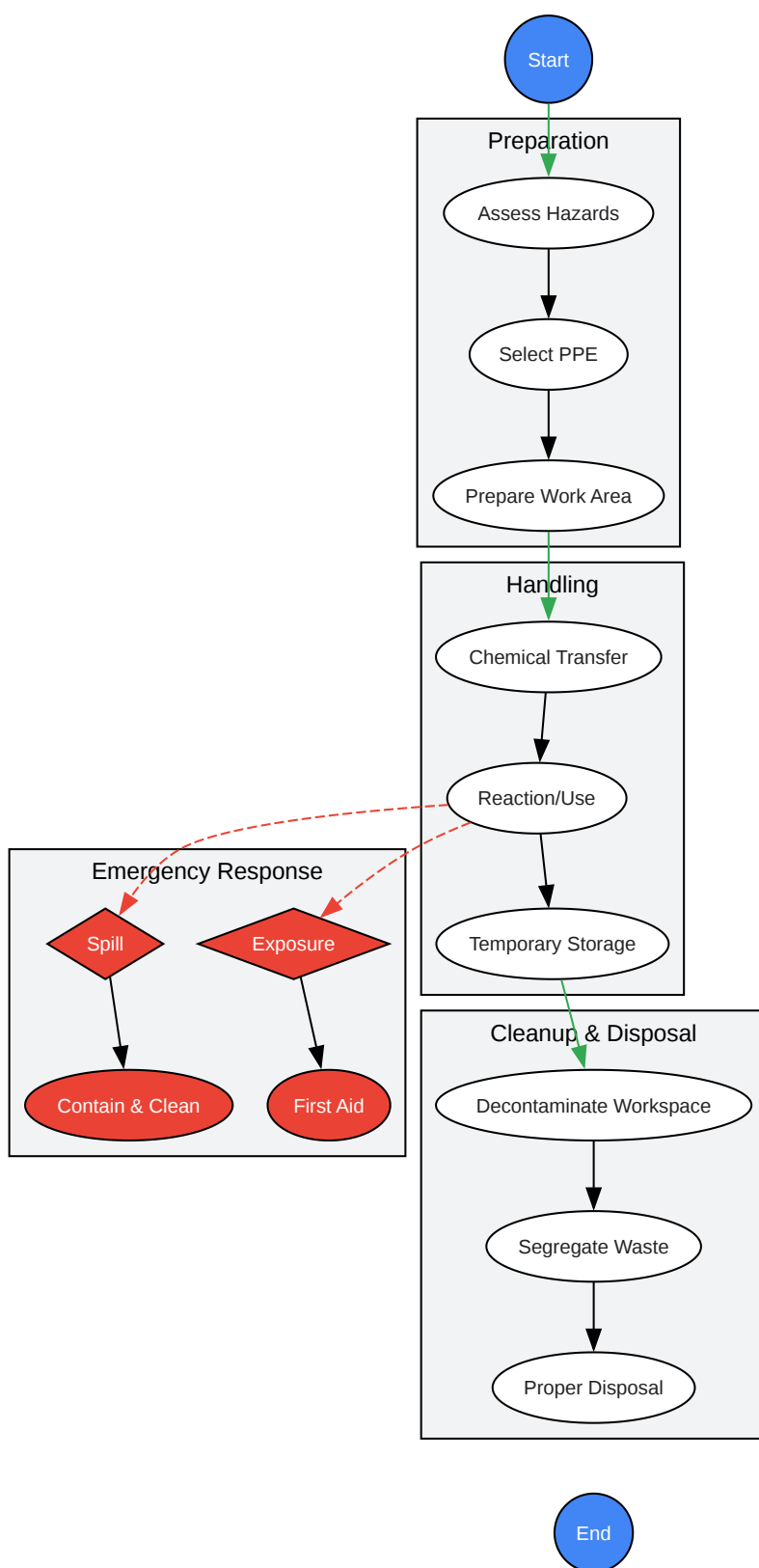
Disposal Plan

All waste containing **Cyanomethylenetributylphosphorane** must be handled as hazardous waste.

- **Waste Collection:** Collect all waste materials, including contaminated gloves and absorbent materials, in a designated, labeled, and sealed container.
- **Disposal:** Dispose of contents and container to an approved waste disposal plant.^{[1][3]} Offer surplus and non-recyclable solutions to a licensed disposal company.^[1] Do not dispose of down the drain.^[1]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Cyanomethylenetriethylphosphorane**.



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Caption: Safe Handling Workflow for **Cyanomethylenetriethylphosphorane**.

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